

Application of Dihydroresveratrol 3-O-glucoside in Cosmetology and Dermatology Research

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Compound of Interest

Compound Name: Dihydroresveratrol 3-O-glucoside

Cat. No.: B8249517

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydroresveratrol 3-O-glucoside, a naturally occurring glucoside of dihydroresveratrol, is emerging as a promising bioactive compound for applications in cosmetology and dermatology. This document provides detailed application notes and protocols for researchers and drug development professionals interested in evaluating its efficacy and mechanisms of action.

Dihydroresveratrol 3-O-glucoside has demonstrated significant potential in skin lightening, antioxidant protection, and anti-inflammatory effects, making it a valuable ingredient for advanced skincare formulations.

Physicochemical Properties

Property	Value
Chemical Name	3-Hydroxy-5-[2-(4-hydroxyphenyl)ethyl]phenyl β -D-glucopyranoside
Molecular Formula	C ₂₀ H ₂₄ O ₈
Molecular Weight	392.4 g/mol
CAS Number	100432-87-9
Appearance	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

Applications in Cosmetology and Dermatology

Dihydroresveratrol 3-O-glucoside offers a multi-faceted approach to skin health and aesthetics, primarily through its potent biological activities.

Skin Lightening and Hyperpigmentation Control

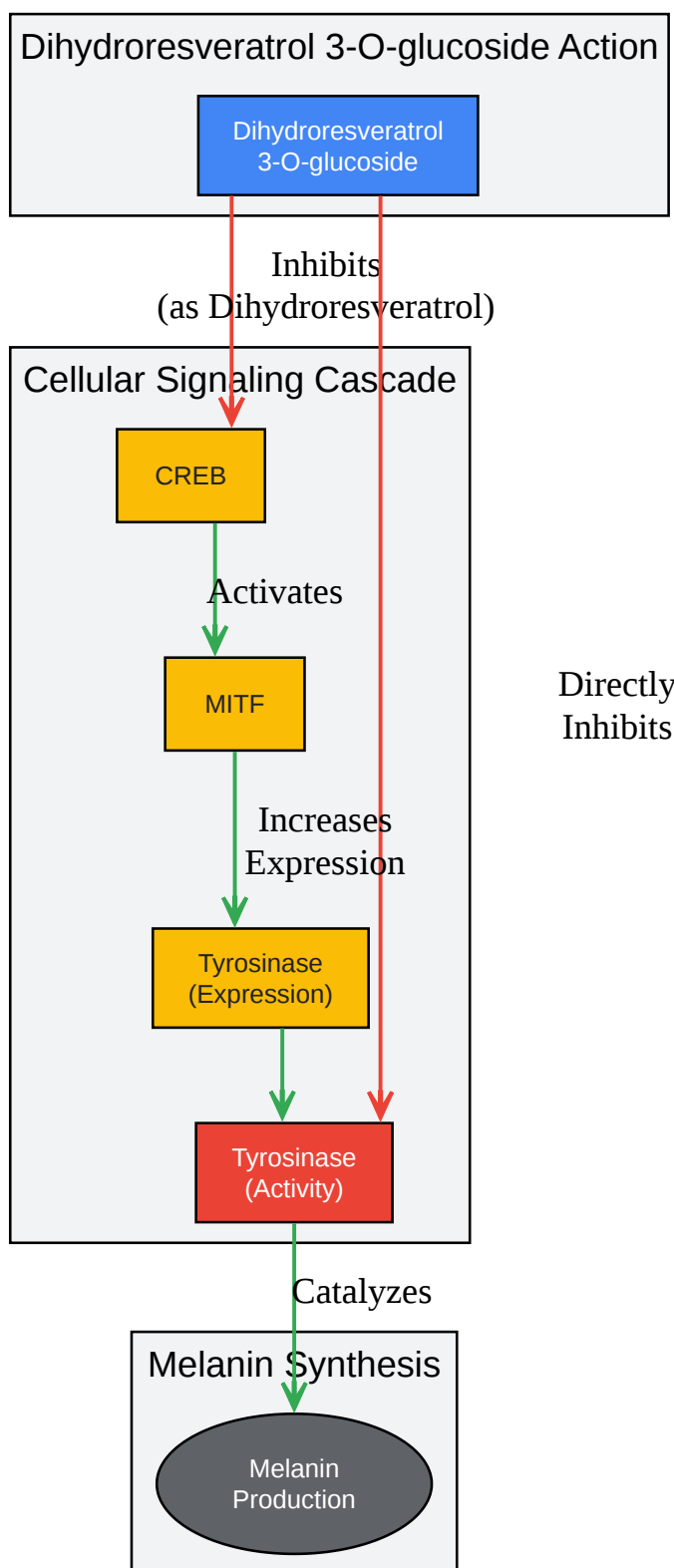
Dihydroresveratrol 3-O-glucoside is a highly effective inhibitor of melanogenesis, the process responsible for pigment production in the skin.

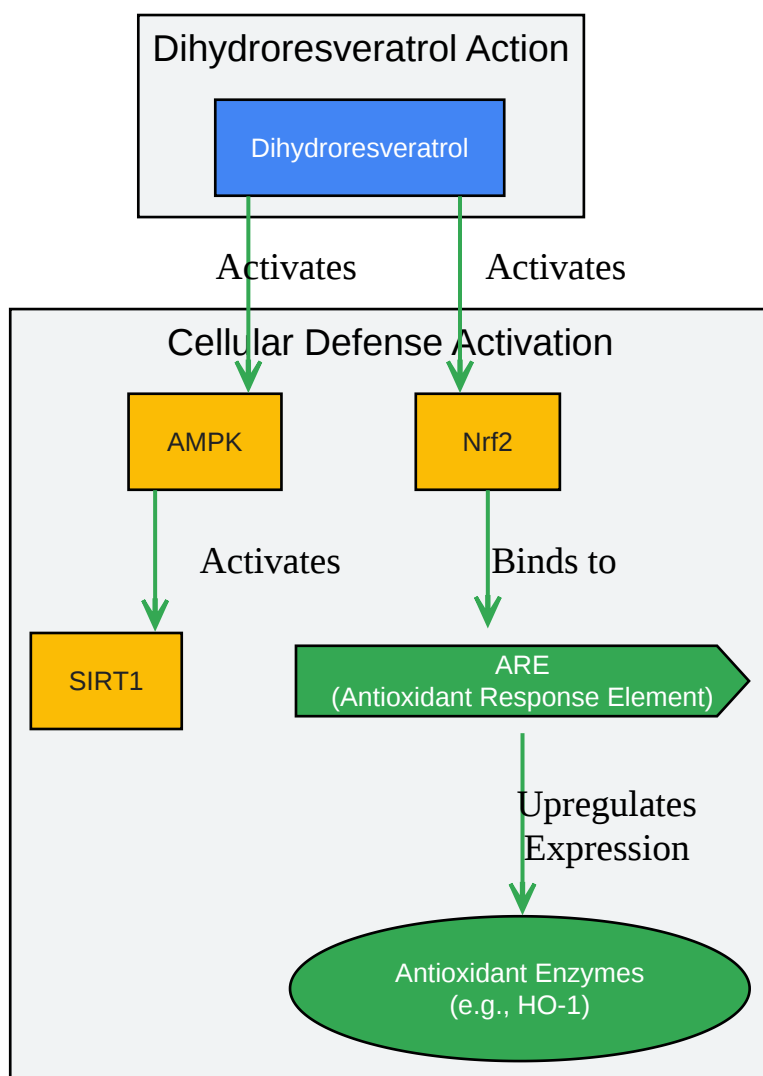
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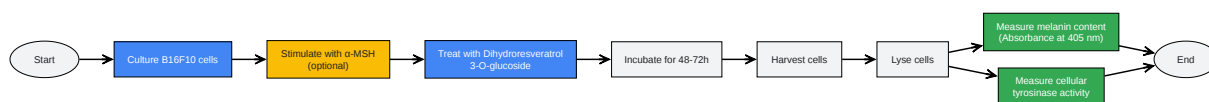
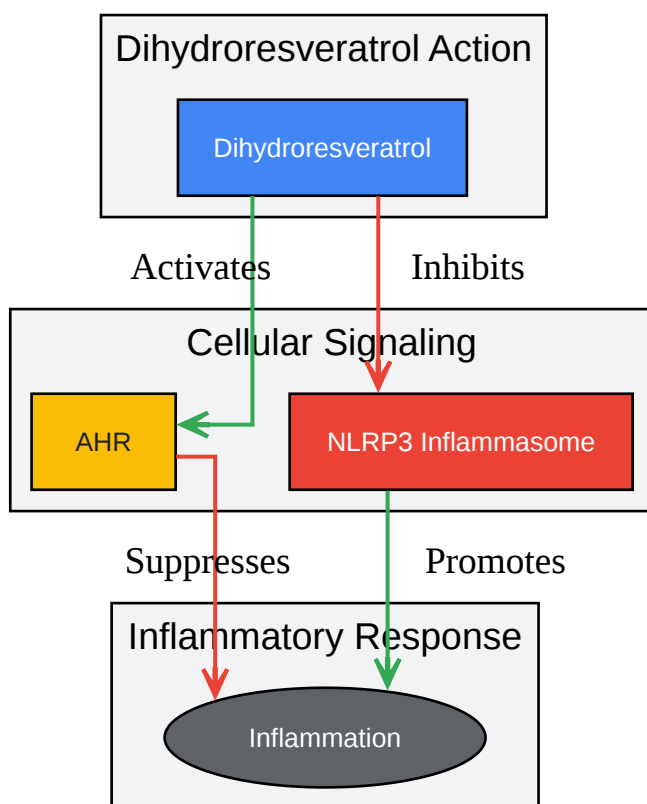
Assay	Compound	Result	Reference
Melanogenesis Inhibition in B16F0 Melanoma Cells	Dihydroresveratrol 3-O-glucoside	~40-fold more potent than kojic acid	[1]
Effective Concentration	Dihydroresveratrol 3-O-glucoside	25.5 μ M significantly reduced melanin content	[2]
Mushroom Tyrosinase Inhibition (IC ₅₀)	Resveratrol (related compound)	57.05 μ g/mL	[3]
Mushroom Tyrosinase Inhibition (IC ₅₀)	Resveratrol Analog 'D'	28.66 μ g/mL	[3]

Mechanism of Action: The skin lightening effects of **Dihydroresveratrol 3-O-glucoside** are attributed to its ability to inhibit the activity of tyrosinase, a key enzyme in melanin synthesis.[3] [4] Furthermore, its parent compound, dihydroresveratrol, has been shown to downregulate the expression of melanogenesis-related proteins such as MITF, CREB, and tyrosinase.[5][6]

Signaling Pathway for Melanogenesis Inhibition:







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